

# physical and chemical properties of 5,6-diamino-2-benzimidazolone

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## Compound of Interest

**Compound Name:** 5,6-Diamino-1,3-dihydro-2H-benzimidazol-2-one

**Cat. No.:** B020259

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An In-depth Technical Guide to 5,6-diamino-2-benzimidazolone

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the core physical and chemical properties, synthesis, and potential biological activities of 5,6-diamino-2-benzimidazolone (CAS Number: 55621-49-3).

## Physicochemical Properties

5,6-diamino-2-benzimidazolone, with the molecular formula C<sub>7</sub>H<sub>8</sub>N<sub>4</sub>O, is a benzimidazolone derivative.<sup>[1][2]</sup> It is a solid compound, appearing as a very dark red-brown or brown powder.<sup>[3]</sup> Key physicochemical data are summarized in the table below. The compound is noted to be sensitive to light and moisture and should be stored accordingly, typically at -20°C under an inert atmosphere.<sup>[3]</sup>

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>4</sub> O	[3]
Molecular Weight	164.16 g/mol	[3][4]
Melting Point	>300 °C	[3]
Boiling Point (Predicted)	258.6 ± 33.0 °C	[3]
Density (Predicted)	1.470 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	11.11 ± 0.30	[3]
Solubility	Slightly soluble in DMSO and Water	[3][4]
Appearance	Very Dark Red Brown / Brown Solid	[3][4]
InChI Key	BRISYWKBJNSDPL-UHFFFAOYSA-N	[2][5]
CAS Number	55621-49-3	[2]

## Synthesis and Experimental Protocols

The primary route for synthesizing 5,6-diamino-2-benzimidazolone involves a two-step process starting from benzimidazolone. This method is designed to avoid the large amounts of waste acid generated in more traditional processes and is suitable for large-scale industrial production.[6][7]

### Step 1: Nitration of Benzimidazolone

The first step is the nitration of benzimidazolone to produce 5,6-dinitro-benzimidazolone-2. This reaction is typically carried out using nitric acid in a suitable solvent, with a catalyst to drive the reaction.

- Reactants: Benzimidazolone, Nitric Acid
- Solvent: 1,2-Dichloroethane[6][7]

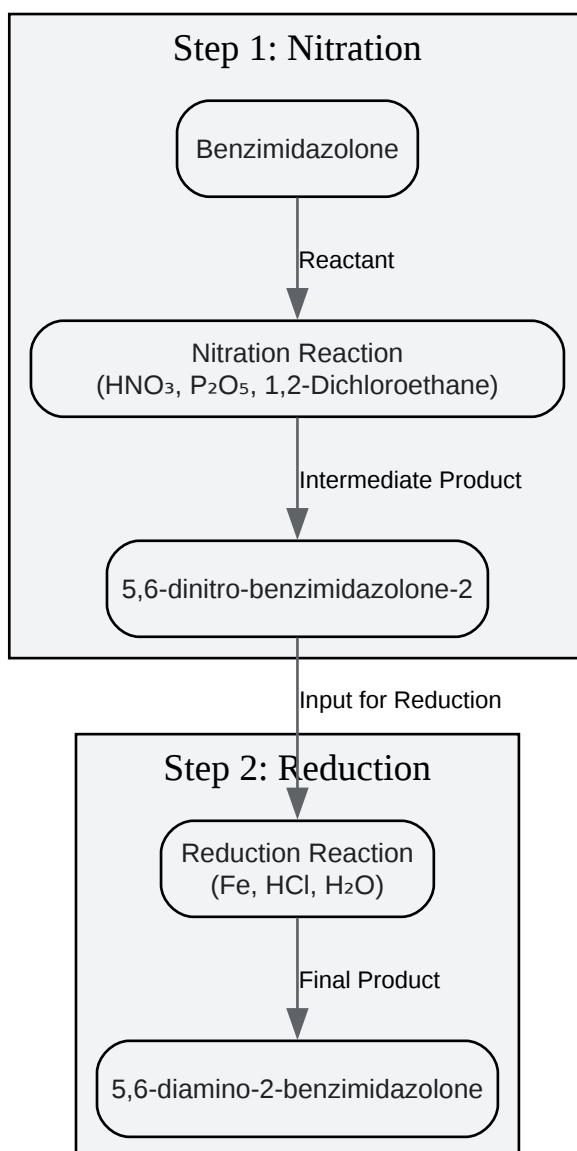
- Catalyst: Phosphorus pentoxide[6][7]
- Temperature: 50-90 °C (preferably 80-90 °C)[6][7]
- Procedure: Benzimidazolone is dissolved in 1,2-dichloroethane. Nitric acid is added dropwise, followed by the catalyst. The reaction is monitored (e.g., by TLC) until completion. The product, 5,6-dinitro-benzimidazolone-2, is then isolated by concentration, filtration, and washing.[6]

## Step 2: Reduction to 5,6-diamino-2-benzimidazolone

The dinitro intermediate is then reduced to the final diamino product. This is a classic reduction of nitro groups to amines.

- Reactants: 5,6-dinitro-benzimidazolone-2, Iron powder, Hydrochloric acid[6][7]
- Solvent: Water[6][7]
- Temperature: 50-100 °C (preferably 85-95 °C)[6][7]
- Procedure: Water, hydrochloric acid, and iron powder are heated. The 5,6-dinitro-benzimidazolone-2 is added in batches. The reaction mixture is held at temperature for 1-5 hours. The final product, 5,6-diamino-2-benzimidazolone, is obtained by hot filtration and cooling crystallization.[6][7]

## Synthesis Workflow

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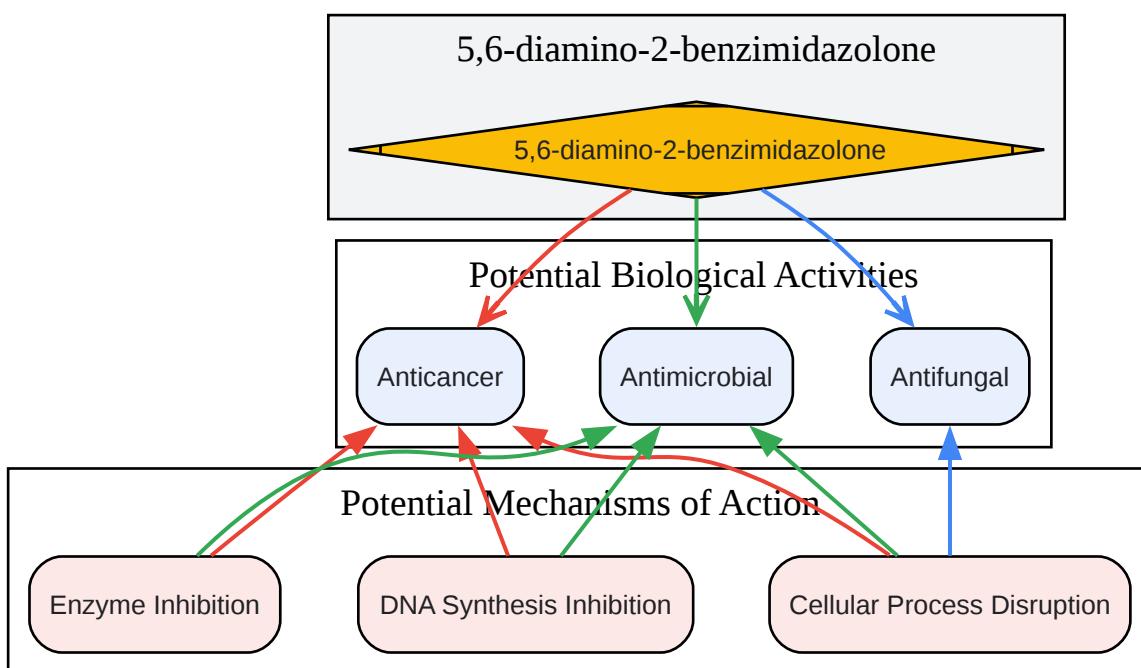
Caption: Workflow for the synthesis of 5,6-diamino-2-benzimidazolone.

## Potential Biological Activity and Applications

Benzimidazole and its derivatives are recognized as important pharmacophores in medicinal chemistry, exhibiting a wide range of biological activities.<sup>[8][9]</sup> While specific signaling pathways for 5,6-diamino-2-benzimidazolone are not extensively detailed in the available literature, the benzimidazolone core is associated with various mechanisms of action.

Derivatives have been investigated for their antimicrobial, antifungal, antituberculosis, and anticancer properties.[8][10][11] The proposed mechanisms for these activities include the inhibition of DNA synthesis and the disruption of other crucial cellular processes.[1] It can act as an enzyme inhibitor by binding to active sites and preventing substrate interaction.[1]

Beyond its potential pharmaceutical applications, 5,6-diamino-2-benzimidazolone is a key intermediate in the synthesis of benzimidazole ketone organic pigments.[7] These pigments are valued for their high heat stability, and resistance to migration, light, and solvents.[7]



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Caption: Potential biological activities of benzimidazolone derivatives.

## Safety and Handling

5,6-diamino-2-benzimidazolone is classified as an irritant. It is harmful if swallowed and may cause an allergic skin reaction.[4] Standard laboratory safety precautions should be observed, including the use of personal protective equipment. In case of eye contact, it is advised to rinse immediately with plenty of water and seek medical advice.[4]

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